An In-depth Technical Guide to the Compositional Analysis of Morpholine Derivatives

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Compound of Interest

Compound Name:	*Amix M*
CAS No.:	*68909-77-3*
Cat. No.:	*B13394128*

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Introduction

Morpholine, a heterocyclic organic compound with the formula $O(CH_2CH_2)_2NH$, and its derivatives are pivotal structural motifs in medicinal chemistry and drug development.[1][2] These compounds are integral to a wide array of pharmaceuticals, including anticancer, antibacterial, and antifungal agents, owing to their favorable physicochemical and metabolic properties.[2][3] The morpholine ring can enhance the potency of a molecule and improve its pharmacokinetic profile.[2][3] Given their significance, the precise and accurate compositional analysis of morpholine derivatives is critical for quality control, safety assessment, and regulatory compliance in the pharmaceutical industry.[4][5] This guide provides a comprehensive overview of the analytical methodologies for the compositional analysis of morpholine derivatives, detailed experimental protocols, and insights into their biological significance.

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Quantitative Data Presentation

The quantitative analysis of morpholine and its derivatives is frequently performed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).[4][6] Derivatization is often necessary to enhance the volatility or detectability of these compounds.[4][7] The following tables summarize key quantitative data from validated analytical methods.

Table 1: Quantitative Performance Data for GC-MS Analysis of Morpholine

This method typically involves the derivatization of morpholine to N-nitrosomorpholine (NMOR) prior to analysis.[7][8]

Parameter	Value	Reference
Linearity Range	10–500 µg/L	[7][9]
Correlation Coefficient (R^2)	>0.999	[7][9]
Limit of Detection (LOD)	7.3 µg/L	[7][9]
Limit of Quantification (LOQ)	24.4 µg/L	[7][9]
Spiked Recovery Rate	94.3% to 109.0%	[7]
Intraday Repeatability (RSD)	2.0%–4.4%	[7]
Interday Reproducibility (RSD)	3.3%–7.0%	[7]

Table 2: Quantitative Performance Data for HPLC Analysis of Morpholine

This method often requires derivatization to enable UV detection, for example, with 1-Naphthyl isothiocyanate.[4][10]

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Parameter	Value	Reference
Linearity Range	0.300–1.201 µg/mL	[10]
Correlation Coefficient (R^2)	0.9995	[10]
Limit of Detection (LOD)	0.100 µg/mL	[10]
Limit of Quantification (LOQ)	0.300 µg/mL	[10]
Recovery Rate	97.9% to 100.4%	[10]
Precision (RSD)	0.79%	[10]

Experimental Protocols

Detailed methodologies are crucial for the reproducible and accurate analysis of morpholine derivatives. Below are protocols for the most common analytical techniques.

Protocol 1: GC-MS Analysis of Morpholine via Nitrosation Derivatization

This protocol is suitable for the trace-level determination of morpholine in various samples, including pharmaceuticals and food products.[8] The method is based on the conversion of morpholine to its more volatile and thermally stable derivative, N-nitrosomorpholine (NMOR).[7] [8]

1. Sample Preparation:

- Aqueous Samples (e.g., drug solutions):
  - Centrifuge the sample to remove particulate matter.[8]
  - Filter the supernatant through a 0.22 µm membrane filter.[8]
  - Take a known volume (e.g., 2.0 mL) of the clear filtrate for derivatization.[7]
- Solid Samples (e.g., drug granules):
  - Dissolve a known weight of the sample in purified water.[8]

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- Follow the procedure for aqueous samples.[8]

2. Derivatization to N-Nitrosomorpholine (NMOR):

- To 2.0 mL of the prepared sample, add 0.5 mL of 6 M hydrochloric acid (HCl).[9]
- Add 200 µL of saturated sodium nitrite ($NaNO_2$) solution and vortex.[8]
- Heat the mixture at 40°C for 5 minutes.[8]
- Cool the reaction mixture to room temperature.[8]

3. Extraction:

- Add 1.0 mL of dichloromethane as the extraction solvent.
- Vortex for 1 minute and then centrifuge.
- Carefully collect the lower organic layer for GC-MS analysis.

4. GC-MS Conditions:

- Column: DB-1701 column (30 m × 0.25 mm i.d., 0.25 µm film thickness).[11]
- Injection Volume: 1 µL.[11]
- Inlet Temperature: 250°C.[11]
- Oven Temperature Program: Initial temperature of 100°C held for 1 minute, then ramped to 200°C at 10°C/min, and held for 3 minutes.[9][11]
- Detection: Mass Spectrometry (MS) in Selected Ion Monitoring (SIM) mode.

Protocol 2: HPLC-UV Analysis of Morpholine after Derivatization

Due to its lack of a strong chromophore, morpholine is often derivatized to enable sensitive UV detection.[4] A common derivatizing agent is 1-naphthylisothiocyanate (NIT).[4]

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1. Sample Preparation and Derivatization:

- For Pharmaceutical Substances:
  - Dissolve the sample in a suitable solvent.
  - React the morpholine in the sample with an acetonitrile solution of 1-naphthylisothiocyanate to form the stable thiourea derivative.[4][10]

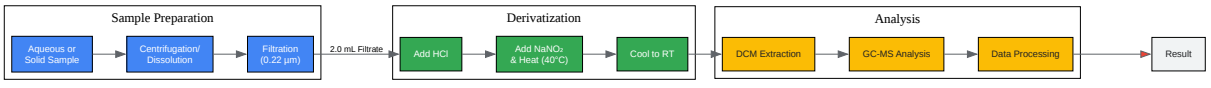
2. HPLC Conditions:

- Column: A C18 column is typically suitable.[4]
- Mobile Phase: A mixture of acetonitrile and water is commonly used.[4]
- Detection: UV detection at a wavelength appropriate for the NIT-derivative.[4]

Visualizations

Experimental Workflow for GC-MS Analysis

The following diagram illustrates the workflow for the GC-MS analysis of morpholine after derivatization to NMOR.



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Workflow for GC-MS analysis of morpholine as NMOR.

Signaling Pathway Inhibition by Morpholine Derivatives

Morpholine derivatives are being investigated as inhibitors of key signaling pathways in drug discovery, such as the Phosphatidylinositol 3-kinase (PI3K)/Akt/mTOR pathway, which is often dysregulated in cancer.[3][8]

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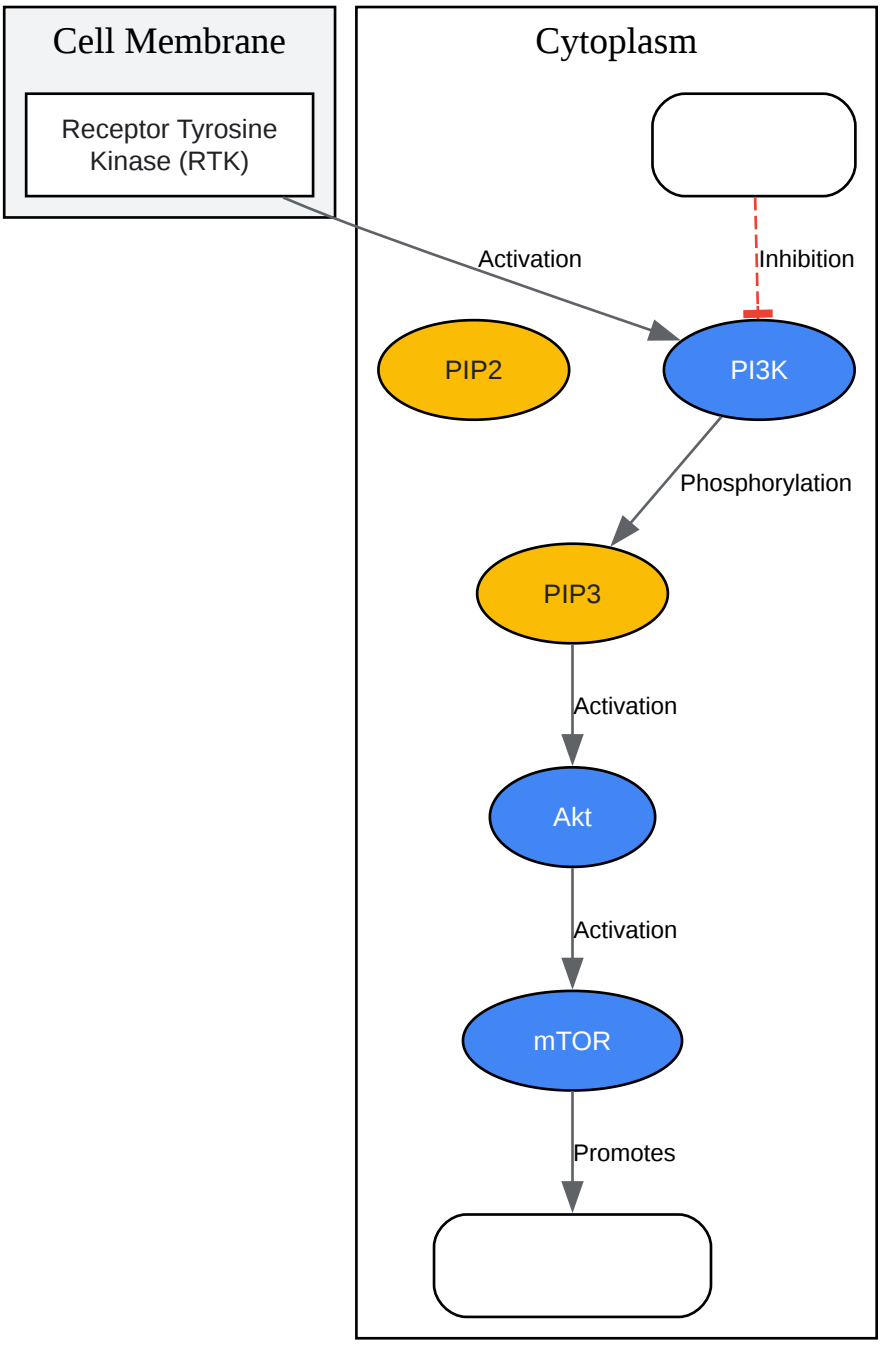

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Inhibition of the PI3K/Akt/mTOR pathway by morpholine derivatives.

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References

- 1. Morpholine - Wikipedia [en.wikipedia.org]
- 2. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. e3s-conferences.org [e3s-conferences.org]
- 4. benchchem.com [benchchem.com]
- 5. Liquid phase method for morpholine - Shenyang East Chemical Science-Tech Co., Ltd.（ES CHEM Co.,Ltd） [eschemy.com]
- 6. researchgate.net [researchgate.net]
- 7. Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. High Pressure Liquid Chromatography Identification and Quantification of Morpholine Residual Content in Cobicistat After Derivatization | International Journal of Pharmaceutical Sciences and Drug Research [ijpsdronline.com]
- 11. researchgate.net [researchgate.net]

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